

optimizing divanillin concentration for sensory threshold

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Compound Focus: Divanillin

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Divanillin Sensory Recognition Threshold

The table below summarizes the key sensory data point available from the current literature.

Parameter	Value	Context
Human Recognition Threshold	1.0 $\mu\text{mol/kg}$	Threshold for perceiving a "velvety mouth-coating sensation" in a food matrix [1].

This single data point comes from a study on **divanillin**'s sensory properties in food, not from controlled drug development experiments. The methodologies for determining this threshold and other critical data (e.g., optimal concentrations for efficacy in biological systems) are not detailed in the available search results.

Framework for a Technical Support Center

Based on the information available, here is a proposed structure and some example FAQs for your support center. You would need to populate it with more detailed experimental data from further research.

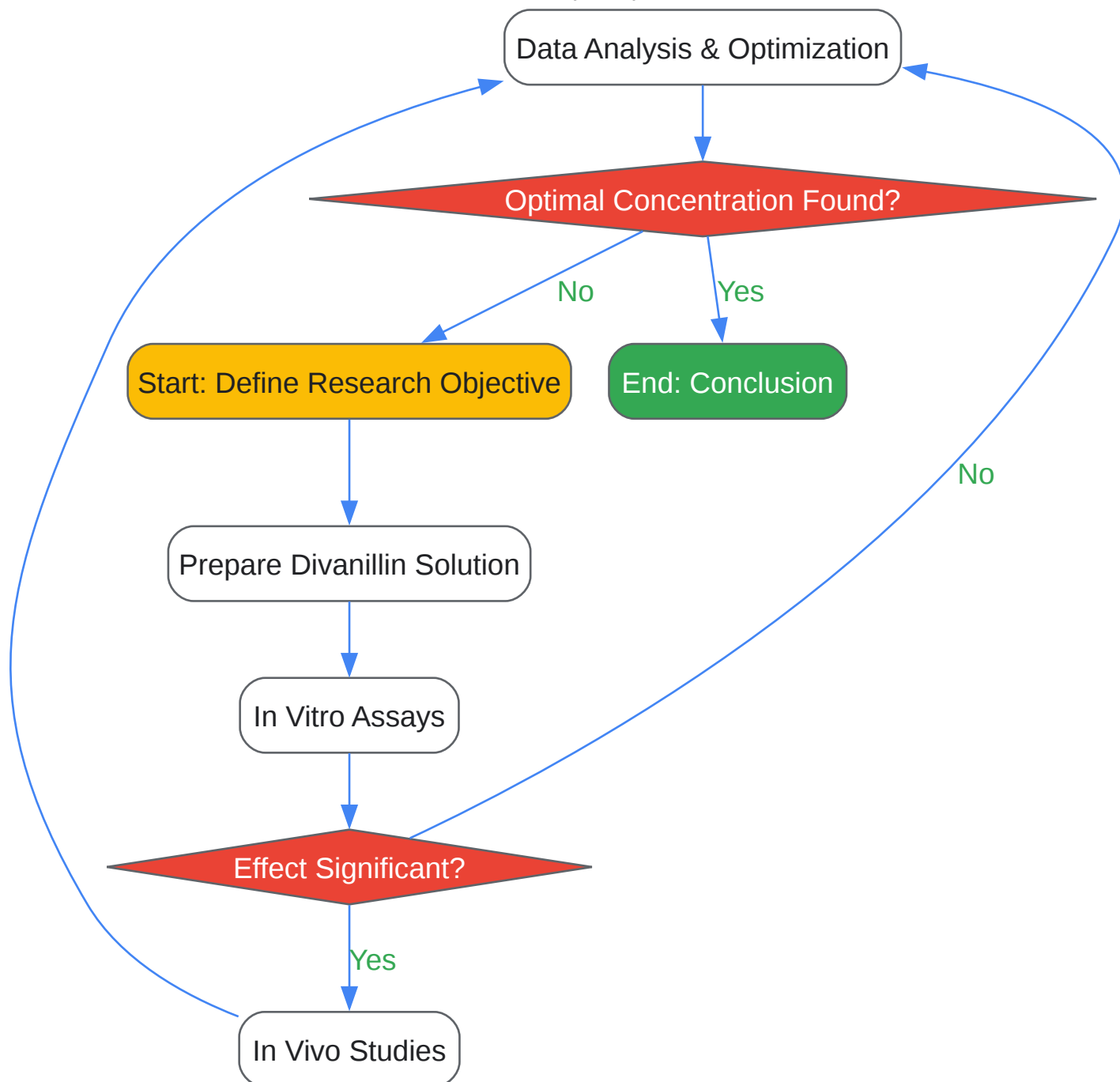
Example Troubleshooting Guide & FAQs

- **Q: What is a typical starting point for divanillin concentration in cell-based assays?**
 - **A:** A precise starting point is not established in the available literature. The sensory threshold of **1.0 μmol/kg** ($\approx 1.0 \mu\text{M}$ in aqueous solution) could serve as an initial reference for bioactivity studies [1]. A dose-response experiment should be designed around this value.
- **Q: How can I quantify divanillin in my experimental samples?**
 - **A:** According to recent research, High-Performance Liquid Chromatography with a Diode-Array Detector (**HPLC-DAD**) is a validated method. The developed protocol uses a C18 column, a methanol-water gradient with phosphoric acid, and detection at **254 nm** for **divanillin** [2].
- **Q: My divanillin solution appears to precipitate. How can I improve solubility?**
 - **A:** The sample preparation method from one study suggests using a mixture of **DMSO and acidified methanol/water** (1:1 ratio) with sonication to effectively dissolve **divanillin** extracted from vanilla pods [2].

Experimental Workflow Visualization

The Graphviz diagram below outlines a general workflow for establishing **divanillin**'s effects, which you can adapt as you gather more specific protocol information.

Divanillin Bioactivity Study Workflow



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References

1. Induction of axial chirality in divanillin by interaction with... | PLOS One [journals.plos.org]

2. Simultaneous Determination of the Main Aromatic... | Preprints.org [preprints.org]

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